The Adaptability of Tun-AI for Other Fish Species: A Comparative Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	*Tuna AI*
Cat. No.:	*B1682044*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

The advent of artificial intelligence in marine biology has opened new frontiers in understanding and managing aquatic ecosystems. Tun-AI, a machine learning model developed for estimating tuna biomass, stands out as a significant innovation. This guide provides an objective comparison of Tun-AI's potential adaptability for other fish species, supported by available experimental data and detailed methodologies.

Performance Comparison: Tun-AI and its Adaptations

While direct experimental data on the adaptation of the Tun-AI model to other specific fish species is not yet widely published, the underlying principles of machine learning and acoustics provide a strong basis for its potential transferability. The primary challenge lies in the species-specific nature of acoustic signatures. The effectiveness of an adapted model will largely depend on the quality and quantity of new training data and the acoustic characteristics of the target species.

Here, we present a comparison between the reported performance of Tun-AI for its target species (tuna) and the performance of a similar AI-based acoustic classification model developed by the AZTI technology center for other pelagic species. This comparison illustrates the potential accuracy of such adapted models.

Model	Target Species	Task	Performance Metric	Accuracy/Score	Citation
Tun-AI	Tropical Tuna (Skipjack, Yellowfin, Bigeye)	Biomass Estimation (Presence/Absence >10 tons)	Accuracy	>92%	[1]
Tun-AI	Tropical Tuna (Skipjack, Yellowfin, Bigeye)	Biomass Estimation (Quantitative)	Average Relative Error	28%	[1]
AZTI AI Model	Anchovy, Sardine, Atlantic Mackerel	Species Classification from Acoustic Echo-traces	Accuracy	Up to 80%	[2]

Experimental Protocols

The successful application and adaptation of acoustic biomass estimation models like Tun-AI are underpinned by rigorous data collection and processing protocols.

Core Tun-AI Methodology

The Tun-AI model is trained on a combination of datasets to accurately estimate tuna biomass under drifting Fish Aggregating Devices (dFADs)[1][3].

Data Inputs:

- Echosounder Buoy Data: Commercially available buoys attached to dFADs continuously record acoustic backscatter data, which is a measure of the sound reflected from objects in the water column. This raw data is the primary input for detecting the presence and density of fish.

- Oceanographic Data: Satellite-derived data on sea surface temperature, chlorophyll concentration, and ocean currents are integrated into the model. These environmental

Tech Support

factors are known to influence the distribution and aggregation of tuna.

- Catch Data: Historical catch data from purse seine fishing vessels that have "set" on (fished at) the dFADs is used as the "ground truth" for training the model. This provides the actual biomass of tuna that was present.

Modeling Process:

- The model utilizes machine learning algorithms, likely a form of gradient boosting or neural network, to learn the complex relationships between the acoustic signals, oceanographic conditions, and the actual tuna biomass.

- The model is trained to distinguish the acoustic signature of tuna from that of other species that may also aggregate around dFADs, a critical factor for its accuracy[3].

Protocol for Adaptation to a New Fish Species (Hypothetical)

Adapting Tun-AI or a similar model to a new fish species would involve a process known as transfer learning.
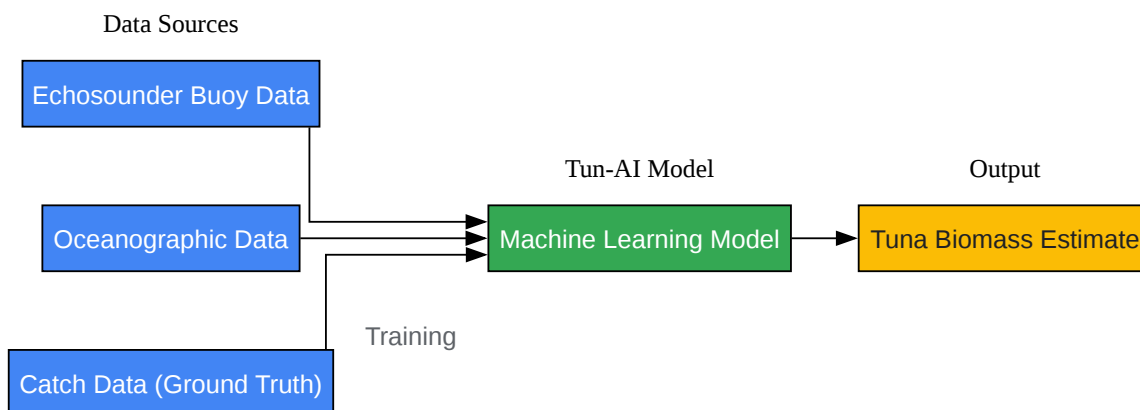
Key Steps:

- Data Collection for the New Species:

  - Deploy echosounder buoys in areas where the new target species is known to aggregate.

  - Collect concurrent "ground truth" data. This could be from scientific trawls or commercial fishing catches of the target species. It is crucial that this data is accurately labeled with the species and biomass.

  - Gather relevant oceanographic data for the same time and location.

- Acoustic Target Strength (TS) Characterization:

  - The acoustic reflectivity, or Target Strength (TS), of a fish is a critical parameter that varies by species, size, and even the presence or absence of a swim bladder[4][5].

- Ex situ or in situ measurements of the target species' TS are necessary to calibrate the acoustic data correctly. This is a fundamental step, as a model trained on tuna's TS will misinterpret the signals from a species with a different TS[6].

- Model Retraining and Fine-Tuning:

  - The existing Tun-AI model architecture would be used as a starting point.

  - The collected data for the new species would be used to retrain the final layers of the neural network or update the gradient boosting model. This "fine-tuning" allows the model to learn the specific acoustic signatures and environmental preferences of the new species without having to learn the basic principles of acoustic biomass estimation from scratch.

- Validation and Performance Evaluation:

  - A portion of the new species' dataset should be held back as a test set to evaluate the performance of the adapted model.

  - Metrics such as accuracy, precision, recall, and mean absolute error would be used to quantify the model's effectiveness for the new species.
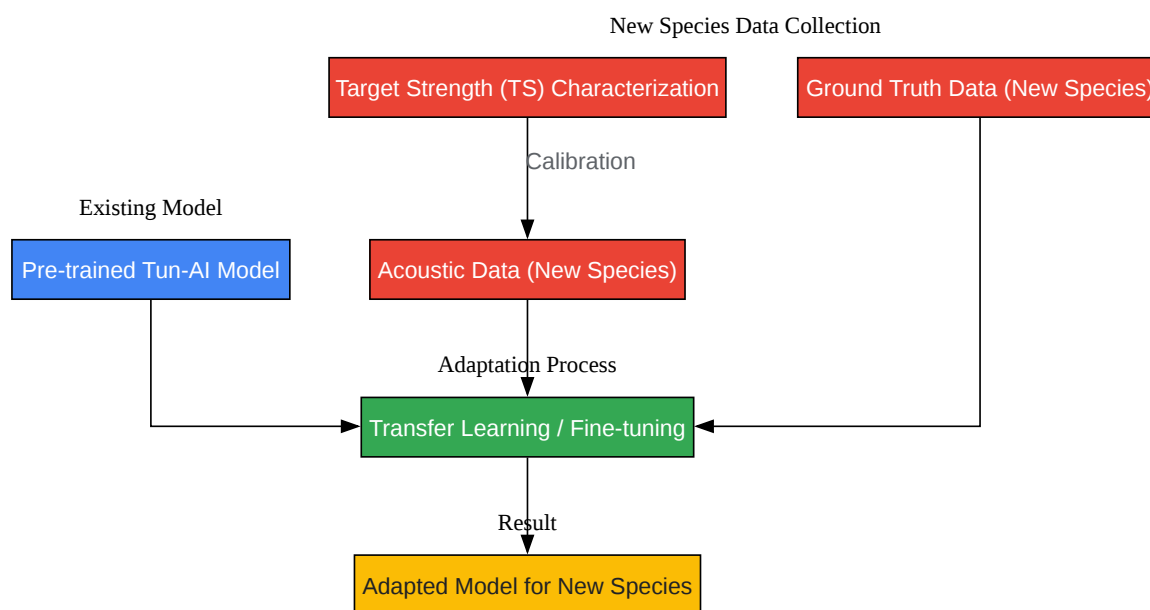
Visualizing the Pathways

To better illustrate the concepts discussed, the following diagrams, generated using the DOT language, outline the Tun-AI workflow and the process of adapting it to new species.

Tech Support

Data Sources

Echosounder Buoy Data

Oceanographic Data

Catch Data (Ground Truth)

Tun-AI Model

Machine Learning Model

Output

Tuna Biomass Estimate

Training

Click to download full resolution via product page

Core Tun-AI Workflow

New Species Data Collection

| Target Strength (TS) Characterization | | Ground Truth Data (New Species) |

Calibration

Existing Model

| Pre-trained Tun-AI Model | Acoustic Data (New Species) |

Adaptation Process

Transfer Learning / Fine-tuning

Result

Adapted Model for New Species

Click to download full resolution via product page

Adaptation to a New Fish Species

Conclusion

The technology behind Tun-AI holds significant promise for adaptation to other fish species. The primary hurdles are not in the machine learning architecture itself, but in the collection of species-specific acoustic and ground-truth data. The principles of transfer learning offer a viable pathway to efficiently adapt such models, provided that the unique acoustic properties of the new target species are well-characterized. As more research is conducted in this area, it is likely that AI-powered acoustic biomass estimation will become a more versatile and widely adopted tool for the sustainable management of a broader range of marine resources.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. biorxiv.org [biorxiv.org]

- 2. New AI model to optimize the identification of fish schools [azti.es]

- 3. biorxiv.org [biorxiv.org]

- 4. Target strength - Wikipedia [en.wikipedia.org]

- 5. spo.nmfs.noaa.gov [spo.nmfs.noaa.gov]

- 6. The relationship between target strength frequency response and vertical swim velocity: a new approach for fish discrimination | Aquatic Living Resources [alr-journal.org]

- To cite this document: BenchChem. [The Adaptability of Tun-AI for Other Fish Species: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682044#could-tun-ai-be-adapted-for-other-fish-species]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com